

m-PEG6-thiol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *m*-PEG6-thiol

Cat. No.: B609284

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, storage, and use of **m-PEG6-thiol**. The following sections detail the compound's properties, safety protocols, and relevant experimental procedures to ensure its proper and safe utilization in research and drug development applications.

Compound Identification and Properties

m-PEG6-thiol is a methoxy-terminated polyethylene glycol with a thiol group at one end. The PEG spacer is hydrophilic, enhancing the solubility of conjugated molecules in aqueous media. The terminal thiol group allows for covalent attachment to various substrates, including maleimides and the surfaces of noble metal nanoparticles.^[1]

Table 1: Chemical and Physical Properties of **m-PEG6-thiol**

Property	Value	Reference
Chemical Name	2,5,8,11,14,17-hexaoxanonadecane-19-thiol	[2]
CAS Number	441771-60-4	[1][3]
Molecular Formula	C13H28O6S	[3]
Molecular Weight	312.42 g/mol	
Appearance	Colorless to light yellow liquid	
Density	1.057 g/cm ³	
Purity	>90%	
Solubility	Soluble in DMSO (100 mg/mL)	

Safety and Hazard Information

The following safety information is derived from available Safety Data Sheets (SDS) for m-PEG-thiol compounds. It is crucial to handle this reagent in a laboratory setting with appropriate personal protective equipment (PPE).

Table 2: Hazard Identification and Precautionary Statements

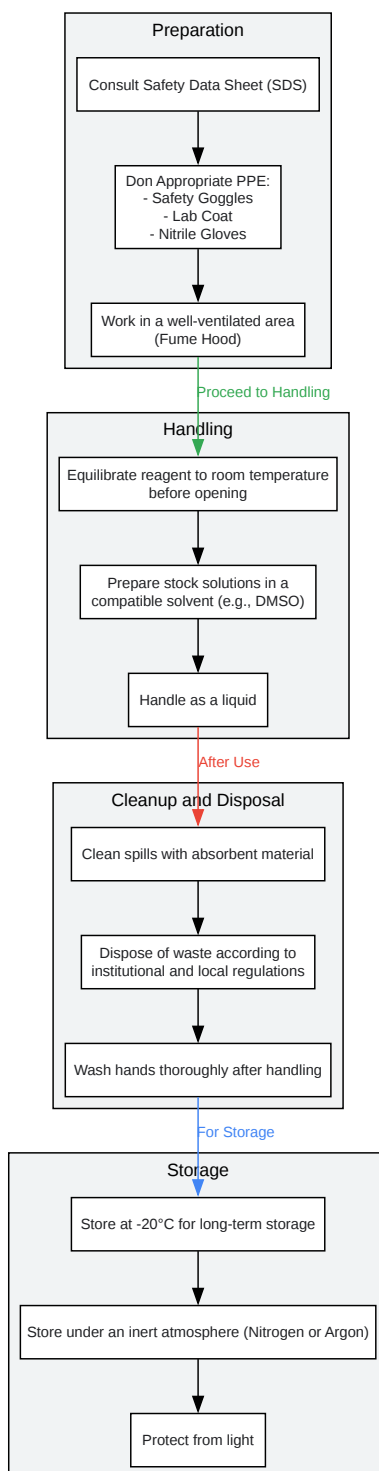
Hazard Class	GHS Classification	Precautionary Statements	Reference
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. P264, P280, P302+P352, P332+P313, P362+P364	
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation. P280, P305+P351+P338, P337+P313	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation. P261, P271, P304+P340, P312, P403+P233, P405	
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure. P260, P264, P270, P314, P501	
Hazardous to the Aquatic Environment (Long-term)	Category 1	H410: Very toxic to aquatic life with long lasting effects. P273, P391, P501	

Note: This data is based on an SDS for a related m-PEG-thiol compound. Always refer to the specific SDS provided by the supplier for **m-PEG6-thiol**.

Personal Protective Equipment (PPE) and Handling Guidelines

A standardized workflow for handling **m-PEG6-thiol** should be followed to minimize exposure and ensure safety.

General Handling Workflow for m-PEG6-thiol



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Caption: General Handling Workflow for **m-PEG6-thiol**.

Storage and Stability

For long-term storage, **m-PEG6-thiol** should be kept at -20°C under an inert atmosphere, such as nitrogen or argon, and protected from light. When stored as a stock solution in a solvent like DMSO, it is recommended to store at -20°C for up to one month or -80°C for up to six months. Avoid repeated freeze-thaw cycles. The compound is stable under recommended storage conditions. Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents.

Experimental Protocols

The thiol group of **m-PEG6-thiol** is reactive towards maleimides and the surfaces of noble metals. The following are general protocols for these common applications.

Protocol for Conjugation of m-PEG6-thiol to a Maleimide-Functionalized Molecule

This protocol describes the general procedure for the Michael addition reaction between the thiol group of **m-PEG6-thiol** and a maleimide. The reaction kinetics of thiol-maleimide conjugation are influenced by pH and buffer concentration, with slower kinetics observed at lower pH.

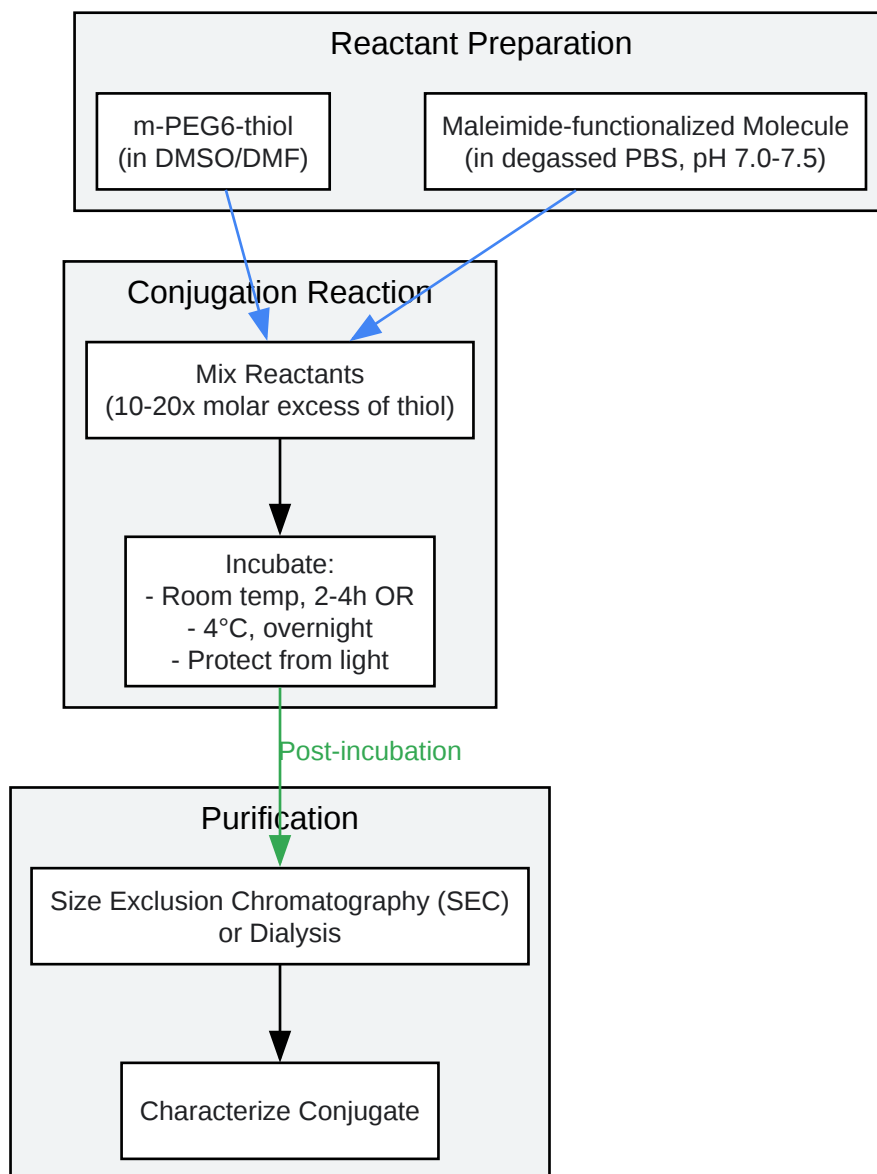
Materials:

- **m-PEG6-thiol**
- Maleimide-functionalized molecule
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.0-7.5
- Degassing equipment (e.g., vacuum line or inert gas)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)

Procedure:

- Prepare a stock solution of **m-PEG6-thiol**: Dissolve **m-PEG6-thiol** in anhydrous DMSO or DMF to a desired concentration (e.g., 10-50 mg/mL).
- Prepare the maleimide-functionalized molecule: Dissolve the maleimide-containing molecule in the reaction buffer. The concentration will depend on the specific molecule.
- Degas the reaction buffer: To prevent oxidation of the thiol group, degas the PBS buffer by applying a vacuum or by bubbling with an inert gas like nitrogen or argon for 15-20 minutes.
- Initiate the conjugation reaction: Add a 10- to 20-fold molar excess of the **m-PEG6-thiol** stock solution to the solution of the maleimide-functionalized molecule.
- Reaction incubation: Allow the reaction to proceed at room temperature for 2-4 hours or overnight at 4°C, protected from light.
- Purification: The resulting PEGylated conjugate can be purified using methods such as size exclusion chromatography (SEC) or dialysis to remove unreacted **m-PEG6-thiol** and other reagents.

Thiol-Maleimide Conjugation Workflow

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Caption: Thiol-Maleimide Conjugation Workflow.

Protocol for the Functionalization of Gold Nanoparticles (AuNPs) with **m-PEG6-thiol**

This protocol outlines a general method for the surface modification of gold nanoparticles with **m-PEG6-thiol**. The thiol group has a strong affinity for gold surfaces, leading to the formation of a self-assembled monolayer.

Materials:

- **m-PEG6-thiol**
- Colloidal gold nanoparticle solution
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Centrifugation equipment

Procedure:

- Prepare a stock solution of **m-PEG6-thiol**: Dissolve **m-PEG6-thiol** in anhydrous DMSO or DMF.
- Addition of **m-PEG6-thiol**: To the colloidal gold nanoparticle solution, add the **m-PEG6-thiol** stock solution. The final concentration of **m-PEG6-thiol** will depend on the size and concentration of the AuNPs and the desired surface density. A significant molar excess is typically used.
- Incubation: Stir the mixture at room temperature overnight to allow for the formation of a stable thiol-gold bond.
- Purification: The PEGylated AuNPs are typically purified by repeated centrifugation and resuspension in a suitable buffer (e.g., water or PBS) to remove excess, unbound **m-PEG6-thiol**.

Toxicology and Ecotoxicity

Detailed toxicological data, such as an acute oral LD50, for **m-PEG6-thiol** is not readily available in the public domain. However, the available SDS for a related m-PEG-thiol

compound indicates that it can cause skin and serious eye irritation, may cause respiratory irritation, and is suspected of causing damage to organs through prolonged or repeated exposure. It is also classified as very toxic to aquatic life with long-lasting effects. Therefore, it is imperative to prevent its release into the environment and to handle it with appropriate safety precautions.

Disclaimer

The information provided in this technical guide is intended for use by qualified professionals in a laboratory setting. It is compiled from publicly available sources and is not exhaustive. Users are strongly advised to consult the specific Safety Data Sheet provided by the supplier of their **m-PEG6-thiol** and to conduct their own risk assessments before use. All procedures should be carried out in accordance with institutional safety policies and regulations.

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References

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